

In-Depth Technical Guide: Safety Data for Cyanine5.5 Hydrazide Dichloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanine5.5 hydrazide dichloride

Cat. No.: B15142254

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet (SDS). A comprehensive and official SDS for **Cyanine5.5 hydrazide dichloride** has not been made publicly available. The information herein is a synthesis of data from various suppliers of similar cyanine dye products. Safety data for related compounds can be conflicting, and therefore, a conservative approach to handling is strongly advised. Always consult the documentation provided by your specific supplier and adhere to all institutional safety protocols.

Chemical Identification and Properties

Cyanine5.5 hydrazide dichloride is a near-infrared (NIR) fluorescent dye commonly used in biological imaging and labeling.^[1] Its reactive hydrazide group targets carbonyl compounds like aldehydes and ketones, making it suitable for labeling glycoproteins and antibodies after periodate oxidation.^{[1][2]}

There appear to be discrepancies in the reported chemical formula and molecular weight for this compound among different suppliers. Researchers should verify the specifications of the product they are using.

Table 1: Physicochemical and Spectral Properties of Cyanine5.5 Hydrazide

Property	Value	Source(s)
Molecular Formula	C37H49ClN4O3	[3]
Molecular Weight	633.27 g/mol	[3]
Appearance	Solid, Blue or Dark blue powder	[3]
Solubility	Soluble in DMSO	[3]
Excitation Maximum (Ex)	645 nm	[4]
Emission Maximum (Em)	670 nm	[4]
Storage Conditions	-20°C, sealed, away from moisture and light	[5]

Hazard Identification and Safety Precautions

The hazard classification for cyanine dye hydrazides is inconsistent across suppliers. While some sources for related compounds, such as Cyanine5 Boc-hydrazide, indicate it is not a hazardous substance, others for products like Cy™5.5 Hydrazide classify it as hazardous.[3][6] Given this conflicting information, it is prudent to handle **Cyanine5.5 hydrazide dichloride** as a potentially hazardous substance.

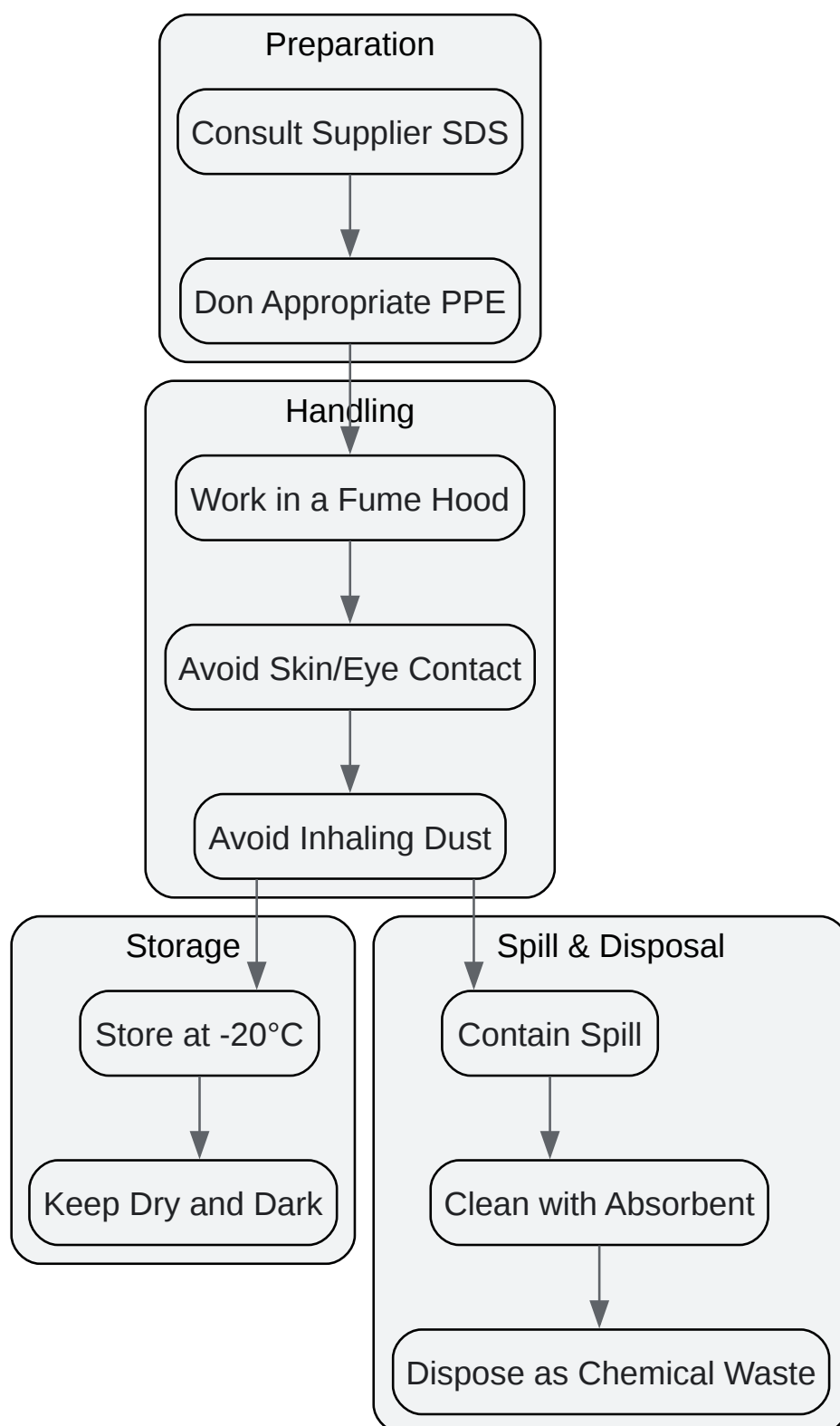
The primary hazards associated with similar cyanine dyes include irritation to the eyes, skin, and respiratory tract, and potential for allergic reactions.[7][8][9]

Table 2: Summary of Potential Hazards from Related Cyanine Dyes

Hazard Type	Description	Source(s)
Eye Irritation	Causes serious eye irritation.	[7]
Skin Irritation	May cause skin irritation and allergic skin reactions.	[6]
Inhalation	May cause respiratory irritation.	[8]
Ingestion	Harmful if swallowed.	[8]

Safety Recommendations Flowchart

The following diagram outlines the recommended safety precautions when handling **Cyanine5.5 hydrazide dichloride**.



[Click to download full resolution via product page](#)

Caption: Recommended safety workflow for handling **Cyanine5.5 hydrazide dichloride**.

First Aid Measures

In case of exposure, follow these general first-aid guidelines, which are standard for handling laboratory chemicals.

Table 3: First Aid Procedures

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[10]
Skin Contact	Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.	[3] [10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[3] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[3]

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling:

- Use in a well-ventilated area, preferably a chemical fume hood.[\[10\]](#)

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3][10]
- Avoid the formation of dust and aerosols.[10]
- Do not eat, drink, or smoke in the laboratory.[6]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly sealed container at -20°C.[5][11]
- Protect from light and moisture.[5][11]

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations for chemical waste.
[6]

Experimental Protocols and Applications

Cyanine5.5 hydrazide is primarily used for the fluorescent labeling of biomolecules containing aldehyde or ketone groups.

General Protocol for Antibody Labeling

- Antibody Preparation: Dissolve the antibody in an appropriate buffer.
- Oxidation: Treat the antibody with sodium periodate to generate aldehyde groups on the carbohydrate moieties.
- Labeling Reaction: Add **Cyanine5.5 hydrazide dichloride** to the oxidized antibody solution. The hydrazide group will react with the newly formed aldehydes to create a stable hydrazone bond.
- Purification: Remove the excess dye using size exclusion chromatography or dialysis.

Experimental Workflow for Labeling

The following diagram illustrates the general workflow for labeling biomolecules with **Cyanine5.5 hydrazide dichloride**.



[Click to download full resolution via product page](#)

Caption: General workflow for labeling biomolecules with Cyanine5.5 hydrazide.

This technical guide provides a summary of the available safety and handling information for **Cyanine5.5 hydrazide dichloride**. Due to the lack of a standardized SDS and conflicting data, users must exercise caution and adhere to the highest safety standards in their laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lumiprobe.com [lumiprobe.com]
- 2. Cy5.5 hydrazide | BroadPharm [broadpharm.com]
- 3. dcchemicals.com [dcchemicals.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. d3.cytivalifesciences.com [d3.cytivalifesciences.com]
- 7. lobachemie.com [lobachemie.com]

- 8. 1Source | Cyanine Dye 10 [1source.com]
- 9. assets.greenbook.net [assets.greenbook.net]
- 10. cyanine dye 7 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 11. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for Cyanine5.5 Hydrazide Dichloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142254#safety-data-sheet-for-cyanine5-5-hydrazide-dichloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com